

Essential Safety and Logistical Information for Handling Acipimox-13C2,15N2

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Compound of Interest

Compound Name: Acipimox-13C2,15N2

Cat. No.: B15554795

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Acipimox-13C2,15N2**. The following procedures are designed to ensure safe handling and disposal of this isotopically labeled compound.

Compound Information:

- Name: **Acipimox-13C2,15N2**
- Unlabeled CAS Number: 51037-30-0[1]
- Nature of Isotope: Stable (non-radioactive)[2]

Hazard Identification and Personal Protective Equipment (PPE)

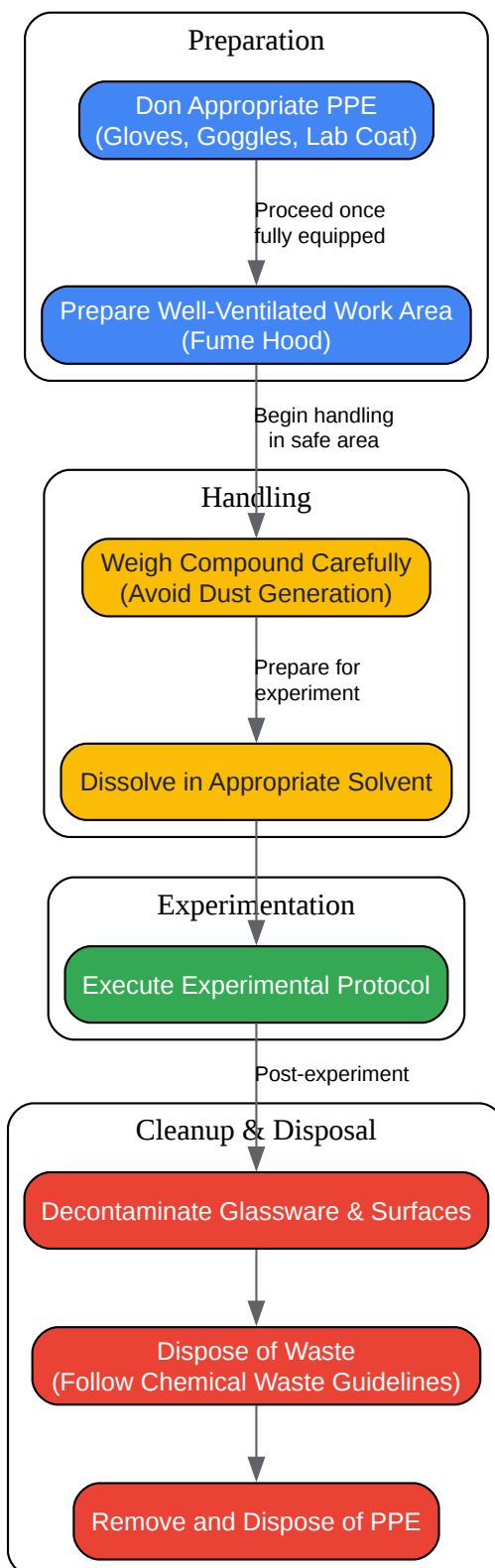
Acipimox is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1] Adherence to the following PPE guidelines is mandatory.

Hazard Category	Required Personal Protective Equipment (PPE)
Eye/Face Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[3]
Skin Protection	Protective gloves and impervious clothing. ^[1]
Respiratory Protection	Use a suitable respirator if dust is generated or if working in a poorly ventilated area.
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Ensure adequate ventilation and provide an accessible safety shower and eye wash station.

Operational and Disposal Plans

The following step-by-step guidance outlines the safe operational workflow and disposal plan for **Acipimox-13C2,15N2**.

Experimental Workflow



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Caption: Workflow for Safe Handling of **Acipimox-13C2,15N2**.

Step-by-Step Handling and Disposal Protocol

1. Preparation:

- Don PPE: Before handling the compound, put on all required personal protective equipment as detailed in the table above.
- Work Area: Conduct all work in a well-ventilated area, preferably within a chemical fume hood.

2. Handling:

- Weighing: When weighing the solid compound, take care to avoid the formation of dust.
- Dissolving: If dissolving the compound, add it slowly to the appropriate solvent.

3. In Case of Exposure:

- Skin Contact: If the compound comes into contact with skin, wash the affected area with plenty of soap and water.
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.
- Inhalation: If inhaled, move the individual to fresh air. If breathing is difficult, provide respiratory support.
- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Seek medical attention.

4. Disposal Plan:

- Waste Characterization: **Acipimox-13C2,15N2** is labeled with stable isotopes (13C and 15N) and is not radioactive. Therefore, it does not require special handling as radioactive waste.
- Waste Segregation: The waste generated from handling **Acipimox-13C2,15N2** should be treated as chemical waste. It should be segregated from general laboratory waste.

- **Disposal Procedure:** Dispose of the waste in a designated and clearly labeled chemical waste container. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of it down the drain or in regular trash. Contaminated consumables such as gloves and paper towels should also be disposed of as chemical waste.

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